

AIClPc UV-Vis Spectral Features & Aggregation Profile

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Aluminum phthalocyanine chloride

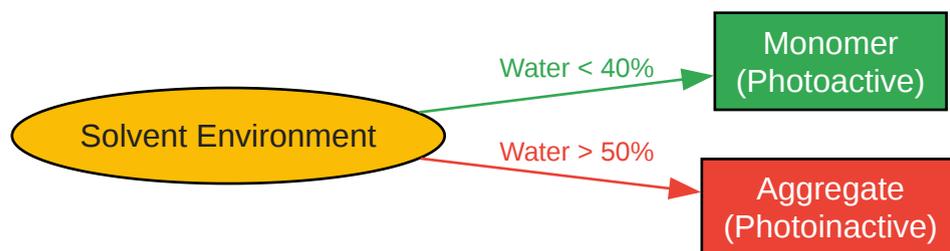
CAS No.: 14154-42-8

Cat. No.: S539589

[Get Quote](#)

Feature	Description	Significance & Impact
Q-Band	Intense absorption between 600-750 nm; maximum at ~672 nm (in ethanol) [1].	Falls within the "therapeutic window"; ideal for activating the photosensitizer in deep tissues for PDT [1].
B-Band (Soret)	Absorption at ~350 nm [1].	Related to higher-energy electronic transitions [1].
Monomer Form	Sharp, intense Q-band peak [1].	Photoactive and desired for PDT; efficiently generates singlet oxygen [1].
Aggregate Form	Broader, less intense Q-band; significant peak broadening and shift [1].	Photoinactive; drastically reduces PDT efficacy [1].
Critical Aggregation Percentage	~50% water content in water/ethanol mixtures [1].	Defines formulation boundary; below 40% water, monomer form predominates [1].

A central challenge in working with AIClPc is its tendency to **aggregate** in aqueous environments. This process is highly dependent on the solvent environment, which can be visualized as a two-state system.



Click to download full resolution via product page

The monomer-aggregate equilibrium of AlClPc is controlled by solvent composition [1].

Experimental Protocols for Spectral Analysis

The following are standard protocols adapted from research methodologies for analyzing AlClPc.

Sample Preparation

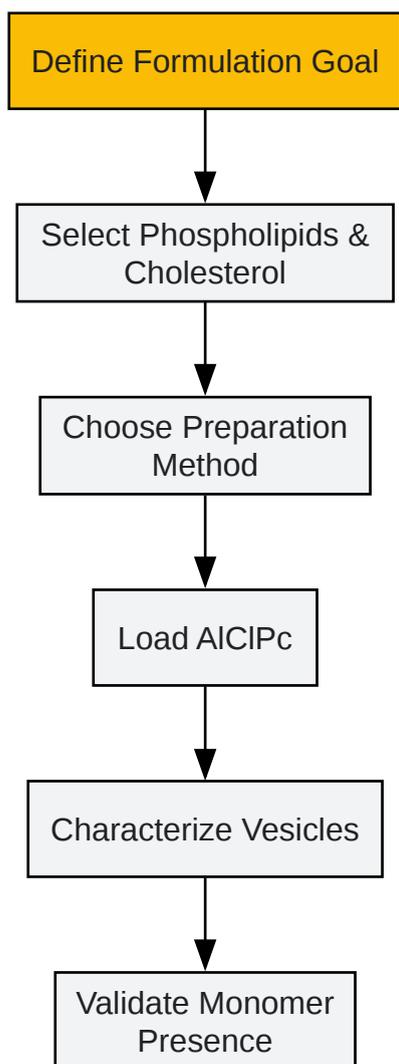
- **Stock Solution:** Prepare a 0.7 mmol L^{-1} stock solution of AlClPc in **anhydrous ethanol**. Store sealed at $4^{\circ}\text{C} (\pm 2^{\circ}\text{C})$ [1].
- **Binary Mixtures:** For aggregation studies, create a series of solutions with varying volume ratios of ultrapure water (e.g., Milli-Q) and ethanol. The water content should range from 0% to at least 70% to observe the full aggregation profile [1].
- **Cuvette:** Use a 1 cm path length quartz cuvette for measurements [2].

Instrumentation and Data Acquisition

- **UV-Vis Spectrophotometer:** Use a instrument like a UV/Visible Ultrospec 2100 pro.
- **Spectral Range:** Acquire absorption spectra from **300 nm to 800 nm** [1].
- **Analysis:** Identify the Q-band ($\sim 672 \text{ nm}$) and B-band ($\sim 350 \text{ nm}$). Monitor changes in the Q-band's intensity, shape, and wavelength as water content increases [1].

Formulation Strategies to Prevent Aggregation

To overcome aggregation for clinical use, AIClPc requires a Drug Delivery System (DDS). Lipid vesicles (liposomes) are a prominent strategy, and their development involves optimizing multiple components, as shown in the workflow below.



[Click to download full resolution via product page](#)

Key steps in designing a lipid vesicle system to deliver monomeric, active AIClPc [2].

- **Lipid Vesicle Composition:** Use mixtures of phospholipids like **DSPC** and **DOPC** with **cholesterol**. The ratio of DSPC/DOPC influences membrane fluidity, which helps control AIClPc aggregation. AIClPc tends to complex with phosphate groups on phospholipid head-groups [2].
- **Preparation Method:** The **ethanol injection method** is effective. It typically produces vesicles with a small hydrodynamic diameter (e.g., 86-111 nm), good polydispersity index (<0.3), and negative zeta potential [2].
- **Key Characterization Steps:**

- **Size and Stability:** Use Dynamic Light Scattering (DLS) to measure hydrodynamic diameter and polydispersity index [2].
- **Loading Verification:** Confirm the successful loading of AlClPc and its state (monomer vs. aggregate) within the vesicles using UV-Vis spectroscopy [2].

Key Takeaways for Researchers

- **Solvent is Critical:** The choice of solvent system is paramount. For fundamental *in vitro* studies, ethanol or water/ethanol mixtures with <40% water are suitable. For any biological application, a robust DDS is non-negotiable.
- **Monitor Aggregation Diligently:** Always use UV-Vis spectroscopy to confirm the monomeric state of AlClPc before photodynamic experiments. The characteristic sharp Q-band at ~672 nm is your indicator of a viable photosensitizer.
- **Lipid Vesicles are a Promising DDS:** They offer a biocompatible path to maintain AlClPc in its active monomeric form, with properties that can be finely tuned for specific therapeutic targets.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Spectroscopic analysis of aluminum chloride ... [sciencedirect.com]
2. Lipid vesicles loading aluminum phthalocyanine chloride [sciencedirect.com]

To cite this document: Smolecule. [AlClPc UV-Vis Spectral Features & Aggregation Profile].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539589#alclpc-uv-vis-absorption-spectrum-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com